

# Solubility Profile of Methyl 2-methoxy-5-nitrobenzoate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl 2-methoxy-5-nitrobenzoate**

Cat. No.: **B1277286**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Methyl 2-methoxy-5-nitrobenzoate** in common laboratory solvents. Due to the absence of specific quantitative solubility data in publicly available literature, this document focuses on a qualitative assessment based on the compound's structure and general solubility principles. Furthermore, it offers detailed experimental protocols for determining solubility, enabling researchers to ascertain this critical parameter in a laboratory setting.

## Core Compound: Methyl 2-methoxy-5-nitrobenzoate

Compound Name	<b>Methyl 2-methoxy-5-nitrobenzoate</b>
CAS Number	34841-11-7
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>5</sub>
Molecular Weight	211.17 g/mol
Structure	O=C(OC)C1=C(OC)C=C(C=C1)--INVALID-LINK--[O-]

## Quantitative Solubility Data

A thorough search of scientific databases and chemical supplier information did not yield specific quantitative solubility data (e.g., g/100 mL, mg/mL) for **Methyl 2-methoxy-5-**

**nitrobenzoate** in common laboratory solvents. Safety Data Sheets (SDS) for this compound typically state "No information available" for solubility.[\[1\]](#)

The following table summarizes the lack of available data for a range of common lab solvents.

Solvent	Solvent Type	Quantitative Solubility Data
Water	Polar Protic	Data not available
Methanol	Polar Protic	Data not available
Ethanol	Polar Protic	Data not available
Acetone	Polar Aprotic	Data not available
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Data not available
Dichloromethane (DCM)	Nonpolar	Data not available
Chloroform	Nonpolar	Data not available
Ethyl Acetate	Moderately Polar	Data not available
Toluene	Nonpolar	Data not available
Hexane	Nonpolar	Data not available

## Qualitative Solubility Assessment

Based on the principle of "like dissolves like," a qualitative prediction of the solubility of **Methyl 2-methoxy-5-nitrobenzoate** can be made by analyzing its molecular structure. The molecule possesses both polar and nonpolar characteristics:

- Polar Groups: The nitro group (-NO<sub>2</sub>), the ester group (-COOCH<sub>3</sub>), and the methoxy group (-OCH<sub>3</sub>) are polar and capable of dipole-dipole interactions and potentially weak hydrogen bonding (with the oxygen atoms acting as hydrogen bond acceptors).
- Nonpolar Group: The benzene ring is a nonpolar, aromatic hydrocarbon component.

Given this structure, it is reasonable to predict the following general solubility trends:

- **Good Solubility:** Expected in polar aprotic solvents such as dimethyl sulfoxide (DMSO) and acetone, as well as in chlorinated solvents like dichloromethane and chloroform. These solvents can effectively solvate the polar functional groups of the molecule.
- **Moderate Solubility:** Likely to be moderately soluble in polar protic solvents like methanol and ethanol. While the polar groups can interact with the solvent, the nonpolar benzene ring may limit high solubility.
- **Low to Insoluble:** Expected to have low solubility in highly nonpolar solvents like hexane and toluene, and very low solubility in water due to the significant nonpolar character of the benzene ring.

## Experimental Protocols for Solubility Determination

The following are generalized experimental protocols that can be adapted to determine the solubility of **Methyl 2-methoxy-5-nitrobenzoate**.

### Method 1: Qualitative Solubility Test

This method provides a rapid assessment of whether a compound is soluble, partially soluble, or insoluble in a given solvent.

Materials:

- **Methyl 2-methoxy-5-nitrobenzoate**
- A selection of test solvents (e.g., water, ethanol, acetone, toluene, hexane)
- Small test tubes
- Spatula
- Vortex mixer (optional)

Procedure:

- Place approximately 10-20 mg of **Methyl 2-methoxy-5-nitrobenzoate** into a small, dry test tube.

- Add 1 mL of the chosen solvent to the test tube.
- Vigorously agitate the mixture for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Allow the mixture to stand for a few minutes and observe.
- Record the observation as:
  - Soluble: The solid completely dissolves, forming a clear solution.
  - Partially Soluble: A significant portion of the solid dissolves, but some solid remains.
  - Insoluble: The solid does not appear to dissolve.

## Method 2: Semi-Quantitative Solubility Determination (Saturation Method)

This method provides an estimate of the solubility in terms of mg/mL.

### Materials:

- **Methyl 2-methoxy-5-nitrobenzoate**
- Chosen solvent
- Small, sealable vials (e.g., 2 mL screw-cap vials)
- Analytical balance
- Vortex mixer or shaker
- Centrifuge
- Micropipettes
- Heating block or water bath (optional, for temperature control)

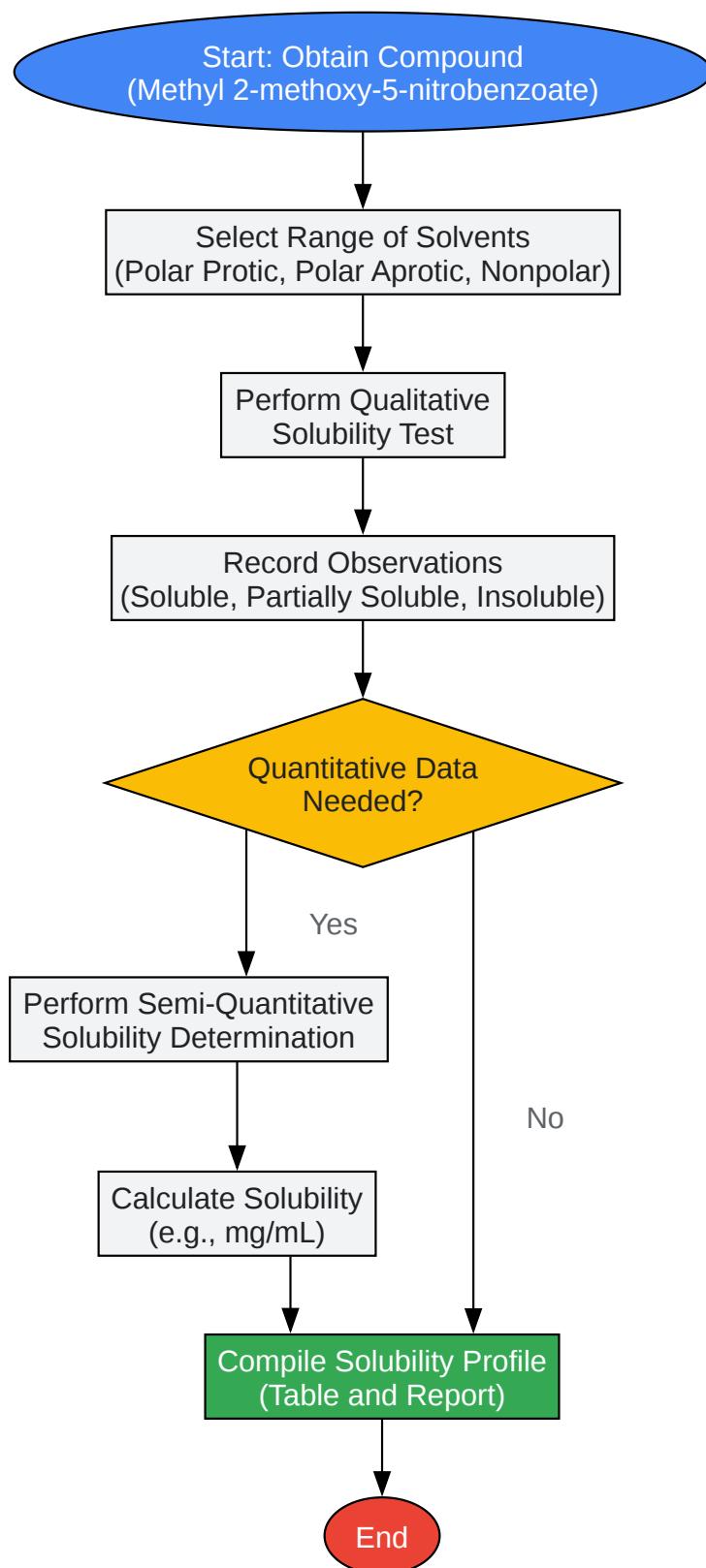
### Procedure:

- Accurately weigh a known amount of **Methyl 2-methoxy-5-nitrobenzoate** (e.g., 20 mg) and place it into a vial.
- Add a known volume of the solvent (e.g., 1 mL) to the vial.
- Seal the vial and agitate the mixture at a constant temperature for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- After the incubation period, centrifuge the vial to pellet any undissolved solid.
- Carefully remove a known volume of the supernatant (the clear liquid) without disturbing the solid pellet.
- Evaporate the solvent from the supernatant and accurately weigh the remaining solid residue.
- Calculate the solubility using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Mass of residue in mg}) / (\text{Volume of supernatant in mL})$$

## Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **Methyl 2-methoxy-5-nitrobenzoate**.



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Caption: A flowchart illustrating the process for determining the solubility of a chemical compound.

This guide provides a framework for understanding and determining the solubility of **Methyl 2-methoxy-5-nitrobenzoate**. While specific quantitative data is not currently available, the provided protocols and qualitative assessment offer a solid foundation for researchers to proceed with their work.

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)